

# "CAS number and molecular structure of vinyl acetate"

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## Vinyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **vinyl acetate**, a crucial chemical intermediate. It covers its fundamental properties, synthesis methodologies, and analytical procedures, tailored for professionals in research and development.

### **Core Properties of Vinyl Acetate**

**Vinyl acetate**, systematically named ethenyl acetate, is a colorless, flammable liquid with a characteristic sweet, fruity odor. Its significance lies in its vinyl group, which readily participates in polymerization reactions.

CAS Number: 108-05-4

Molecular Formula: C4H6O2

Molecular Structure:

- Structural Formula: CH₃COOCH=CH₂
- Simplified Molecular Input Line Entry System (SMILES): CC(=0)OC=C

The molecule consists of an acetyl group bound to a vinyl group through an ester linkage.



### **Physicochemical Data**

The following table summarizes the key quantitative properties of **vinyl acetate**.

Property	Value	Units
Molecular Weight	86.09	g/mol
Boiling Point	72.7	°C
Melting Point	-93.2	°C
Density	0.934	g/cm³ at 20°C
Solubility in Water	2.5	g/100 mL at 20°C
Vapor Pressure	115	mmHg at 25°C
Flash Point	-8	°C

## **Synthesis of Vinyl Acetate**

The industrial production of **vinyl acetate** is primarily achieved through the vapor-phase reaction of ethylene and acetic acid in the presence of oxygen and a palladium-based catalyst. [1][2] An older method involving the addition of acetic acid to acetylene is also utilized, particularly in regions with abundant coal resources.[2]

# **Laboratory-Scale Synthesis from Ethylene and Acetic Acid**

This section outlines a conceptual laboratory-scale procedure for the synthesis of **vinyl acetate**, based on the principles of the industrial process.

Reaction: 2C<sub>2</sub>H<sub>4</sub> + 2CH<sub>3</sub>COOH + O<sub>2</sub> → 2CH<sub>3</sub>COOCH=CH<sub>2</sub> + 2H<sub>2</sub>O

Experimental Protocol:

Catalyst Preparation (Palladium-Gold on Silica Support):



- Impregnate silica pellets with an aqueous solution of palladium and gold salts (e.g., H<sub>2</sub>PdCl<sub>4</sub> and HAuCl<sub>4</sub>).
- Dry the impregnated pellets.
- Reduce the metal salts to their metallic form by heating under a stream of a reducing gas (e.g., hydrogen or ethylene).
- The catalyst should be handled under an inert atmosphere to prevent premature oxidation.

#### Reactor Setup:

- A fixed-bed reactor, such as a heated tube furnace, is suitable for this gas-phase reaction.
- The reactor should be packed with the prepared palladium-gold catalyst.
- Inlet lines for ethylene, acetic acid vapor, and an oxygen/inert gas mixture should be connected to the reactor. Mass flow controllers are recommended for precise control of the reactant feed rates.
- The reactor outlet should be connected to a condenser to cool the product stream.

#### Reaction Execution:

- Heat the reactor to the desired temperature, typically in the range of 150-200°C.[3]
- Introduce a carrier gas (e.g., nitrogen) to purge the system.
- Vaporize acetic acid and mix it with ethylene and the oxygen/inert gas stream before
  introducing the gaseous mixture into the reactor. The feed composition should be carefully
  controlled to remain outside of the explosive limits of ethylene and oxygen.
- Pass the reactant gas mixture over the catalyst bed.

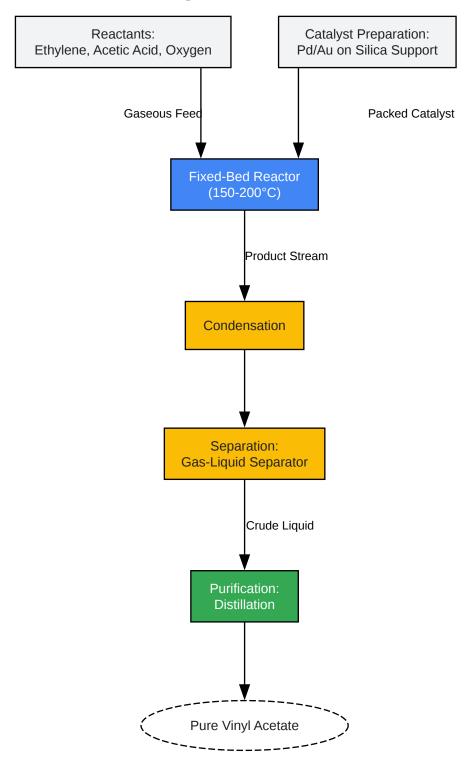
#### Product Collection and Purification:

- The product stream exiting the reactor is cooled in a condenser.
- The condensate, containing **vinyl acetate**, unreacted acetic acid, and water, is collected.



The crude vinyl acetate can be purified by distillation. Due to the formation of azeotropes,
 a multi-step distillation or extractive distillation may be necessary for high purity.

## **Synthesis Workflow Diagram**



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Caption: Vapor-phase synthesis of **vinyl acetate** from ethylene.

## **Analytical Methods**

Gas chromatography (GC) is the most common and effective technique for the analysis of **vinyl acetate**, particularly for assessing its purity and quantifying its presence in various matrices.

# Gas Chromatography with Flame Ionization Detection (GC-FID)

This protocol describes a general procedure for the determination of **vinyl acetate** using GC-FID.

#### **Experimental Protocol:**

- Instrumentation:
  - A gas chromatograph equipped with a flame ionization detector (FID).
  - A capillary column suitable for the separation of volatile organic compounds (e.g., a DB-5 or equivalent).
- Reagents and Standards:
  - High-purity vinyl acetate standard.
  - A suitable solvent for dilution (e.g., methanol, methylene chloride).
  - Carrier gas (e.g., helium, nitrogen).
  - FID gases (hydrogen and air).
- Standard Preparation:
  - Prepare a stock solution of **vinyl acetate** in the chosen solvent.



 Perform serial dilutions of the stock solution to create a series of calibration standards with known concentrations.

#### • Sample Preparation:

 For a synthesized liquid sample, dilute an accurately weighed or measured aliquot in the solvent to a concentration that falls within the range of the calibration standards.

#### • GC-FID Analysis:

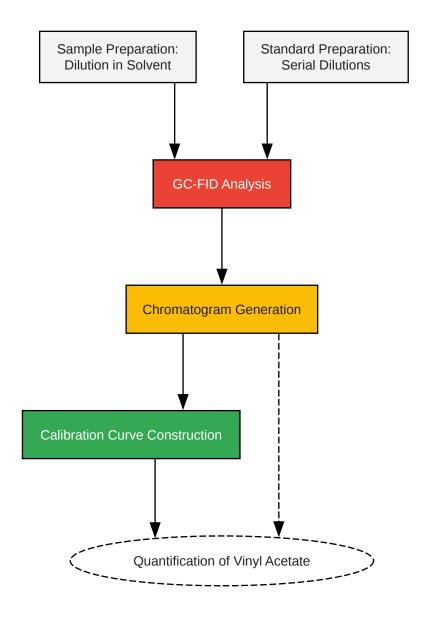
- Set the GC instrument parameters (e.g., injector temperature, oven temperature program, detector temperature, gas flow rates). A typical starting point for the oven temperature could be an initial hold at 40°C, followed by a ramp to a higher temperature.
- $\circ~$  Inject a fixed volume (e.g., 1  $\mu\text{L})$  of each standard and sample into the GC.
- Record the chromatograms.

#### Data Analysis:

- Identify the peak corresponding to vinyl acetate based on its retention time, as determined from the analysis of the standards.
- Measure the peak area for vinyl acetate in both the standards and the samples.
- Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Determine the concentration of vinyl acetate in the samples by interpolating their peak areas on the calibration curve.

## **Analytical Workflow Diagram**





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Caption: Workflow for the quantitative analysis of vinyl acetate by GC-FID.

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